

# Personal protective equipment for handling 2-Chloro-5-thiophenecarboxaldehyde

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## Compound of Interest

|                |                                    |
|----------------|------------------------------------|
| Compound Name: | 2-Chloro-5-thiophenecarboxaldehyde |
| Cat. No.:      | B1662047                           |

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## Essential Safety and Handling Guide for 2-Chloro-5-thiophenecarboxaldehyde

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **2-Chloro-5-thiophenecarboxaldehyde** (CAS No. 7283-96-7). Adherence to these protocols is essential for ensuring laboratory safety and minimizing environmental impact.

## I. Personal Protective Equipment (PPE)

The primary defense against exposure to **2-Chloro-5-thiophenecarboxaldehyde** is the consistent and correct use of appropriate personal protective equipment. The following PPE is mandatory when handling this compound.

| Protection Type         | Specific Recommendations  | Rationale   |
|-------------------------|---|---|
| Eye and Face Protection | Chemical safety goggles and a face shield.  | Protects against splashes and airborne particles that could cause serious eye irritation. |
| Skin Protection         | Chemical-resistant gloves (Nitrile rubber, minimum 0.11 mm thickness, or double-gloving) and a lab coat.  | Prevents skin contact, which can be harmful and cause irritation.                         |
| Respiratory Protection  | Use in a well-ventilated area or with a certified chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is necessary. | Minimizes the risk of inhaling harmful airborne particles.                                |

## II. Physicochemical and Hazard Data

Understanding the properties of **2-Chloro-5-thiophenecarboxaldehyde** is crucial for safe handling and storage.

| Property               | Value  | Source  |
|------------------------|--|---|
| Molecular Formula      | C <sub>5</sub> H <sub>3</sub> ClOS           | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Molecular Weight       | 146.59 g/mol                                 | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Appearance             | Pale yellow to reddish-yellow crystal/powder |   |
| Boiling Point          | 99 °C at 21 mmHg                             |   |
| Density                | 1.376 g/mL at 25 °C                          |   |
| Flash Point            | 98 °C (208.4 °F) - closed cup                |   |
| Signal Word            | Warning                                      |   |
| Hazard Classifications | Acute Toxicity 4 (Oral, Dermal, Inhalation)  |   |

### III. Operational and Disposal Plan

A systematic approach to the handling and disposal of **2-Chloro-5-thiophenecarboxaldehyde** is critical for laboratory safety.

#### A. Handling and Storage

- Preparation: Before handling, ensure that a chemical fume hood is operational and that an eyewash station and safety shower are readily accessible.
- Engineering Controls: All handling of **2-Chloro-5-thiophenecarboxaldehyde** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Dispensing: When weighing or transferring the solid material, exercise caution to avoid the creation of dust.
- Storage: Store the compound in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.

## B. Spill Management

- Evacuation: In the event of a significant spill, evacuate the immediate area.
- Ventilation: Ensure the area is well-ventilated, preferably within a fume hood.
- Containment: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it into a sealed, labeled container for disposal.

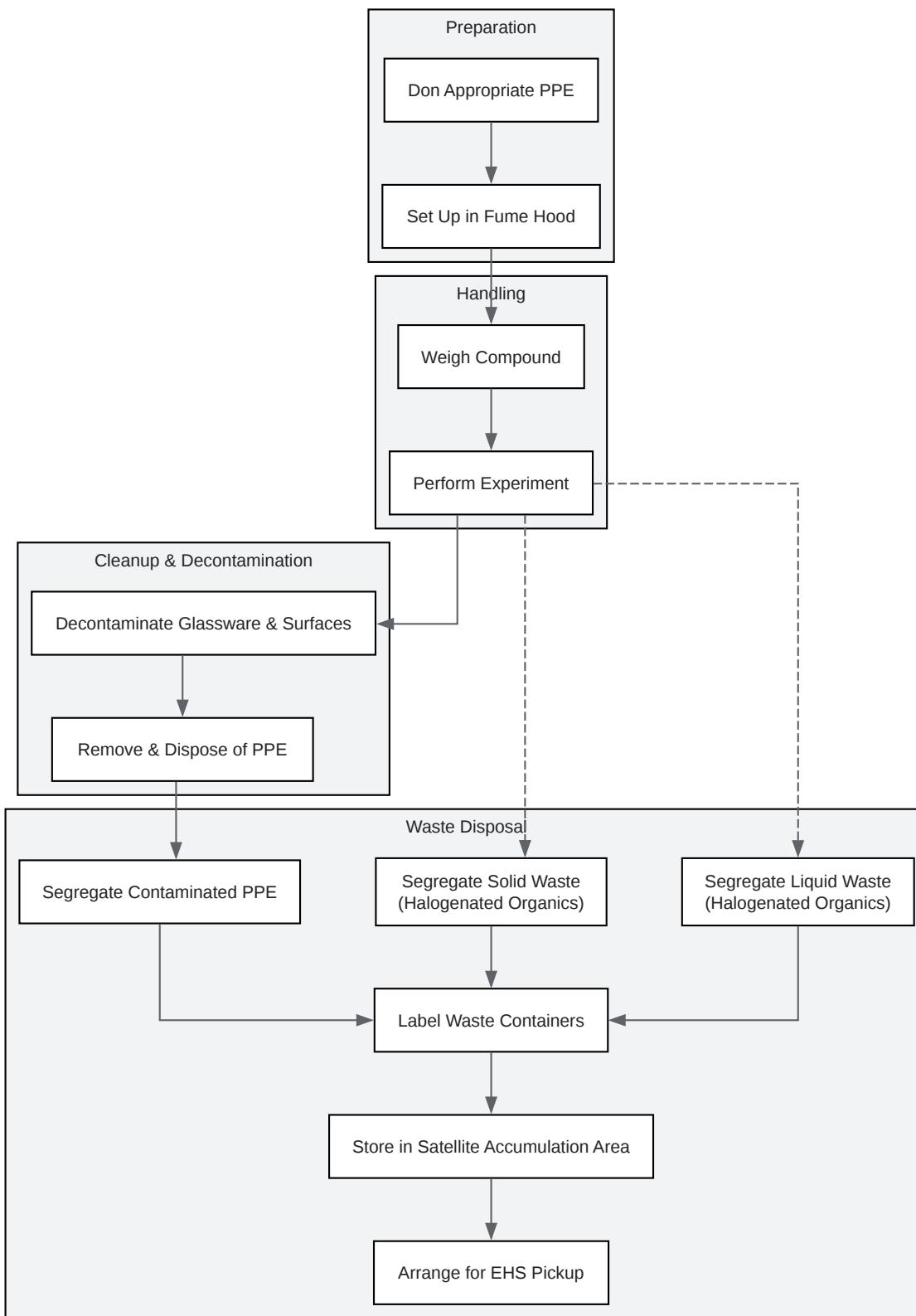
## C. Disposal Plan

As a chlorinated organic compound, **2-Chloro-5-thiophenecarboxaldehyde** must be disposed of as hazardous waste.

- Waste Segregation:
  - Solid Waste: Collect any solid **2-Chloro-5-thiophenecarboxaldehyde** and contaminated materials (e.g., weigh boats, filter paper) in a designated, labeled, and sealed container for "Halogenated Organic Solids."
  - Liquid Waste: If the compound is dissolved in a solvent, it should be collected in a designated "Halogenated Organic Solvents" waste container. Do not mix with non-halogenated waste.
  - Contaminated PPE: Dispose of contaminated gloves, bench paper, and other disposable materials in a sealed plastic bag or container labeled for solid hazardous waste.
- Container Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name ("**2-Chloro-5-thiophenecarboxaldehyde**"), and the approximate concentration and quantity.
- Storage of Waste: Store waste containers in a designated satellite accumulation area, away from incompatible materials, until they are collected by the institution's environmental health and safety (EHS) department.
- Arrangement for Disposal: Contact your institution's EHS department to arrange for the pickup and proper disposal of the hazardous waste in accordance with federal, state, and

local regulations.

## IV. Workflow for Safe Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **2-Chloro-5-thiophenecarboxaldehyde**.

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## References

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